

safe handling and storage procedures for tetraethyltin

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Compound of Interest

Compound Name: Tetraethyltin

Cat. No.: B1219993

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Application Notes and Protocols for Tetraethyltin

Introduction

Tetraethyltin ((C₂H₅)₄Sn) is a colorless, flammable organotin compound that is highly toxic and requires stringent safety protocols for its handling and storage. These application notes provide detailed procedures for researchers, scientists, and drug development professionals to ensure the safe utilization of **tetraethyltin** in a laboratory setting. Adherence to these guidelines is critical to prevent exposure and mitigate potential hazards.

Toxicity and Hazards

Tetraethyltin is a potent neurotoxin that can be fatal if inhaled, ingested, or absorbed through the skin.[1][2] It can cause severe irritation to the skin, eyes, and respiratory tract.[3][4] Acute exposure may lead to symptoms such as headaches, nausea, vomiting, and memory loss.[3] Higher levels of exposure can result in damage to brain cells.[3] It is also a combustible liquid and its vapors can form explosive mixtures with air.[1]

Quantitative Toxicity and Exposure Data

Parameter	Value	Species	Reference
Oral LD50	9-16 mg/kg	Rat	[5]
OSHA PEL (as Sn)	0.1 mg/m ³ TWA	Human	
NIOSH REL (as Sn)	0.1 mg/m ³ TWA	Human	
ACGIH TLV (as Sn)	0.1 mg/m ³ TWA; 0.2 mg/m ³ STEL	Human	

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₈ H ₂₀ Sn	[1]
Molecular Weight	234.94 g/mol	[1]
Boiling Point	181 °C (357.8 °F)	[6]
Melting Point	-112 °C (-170 °F)	[6][7]
Flash Point	53 °C (127.4 °F)	[1]
Density	1.187 g/mL at 25 °C	[6]
Vapor Pressure	0.002 mmHg at 25 °C	
Water Solubility	Insoluble	[1][6]

Safe Handling Protocols

2.1. Engineering Controls

- Fume Hood: All work with **tetraethyltin** must be conducted in a certified chemical fume hood with adequate ventilation to keep airborne concentrations below exposure limits.
- Grounding: Containers and receiving equipment must be properly grounded to prevent static discharge.[2][3]
- Non-Sparking Tools: Use only non-sparking tools when handling **tetraethyltin**.[3]

- Eyewash and Safety Shower: An emergency eyewash station and safety shower must be readily accessible in the immediate work area.[\[3\]](#)

2.2. Personal Protective Equipment (PPE)

- Gloves: Wear neoprene or nitrile rubber gloves to prevent skin contact.[\[3\]](#)
- Eye Protection: Chemical splash goggles are mandatory. Contact lenses should not be worn.[\[3\]](#)
- Lab Coat: A lab coat or other protective clothing must be worn.[\[3\]](#)
- Respiratory Protection: If there is a risk of inhalation, a respirator that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be used.

2.3. Standard Operating Procedure

- Preparation: Before starting any work, ensure the fume hood is functioning correctly and all necessary PPE is worn.
- Inert Atmosphere: Handle **tetraethyltin** under an inert atmosphere (e.g., argon or nitrogen) as it is air-sensitive.
- Dispensing: Use a syringe or cannula for transferring the liquid to minimize exposure.
- Heating: Avoid heating **tetraethyltin**. If heating is necessary, use a well-controlled heating mantle and a condenser to prevent vapor release.
- Post-Handling: After handling, thoroughly wash hands and any potentially contaminated skin with soap and water.[\[3\]](#)
- Decontamination: Decontaminate all glassware and equipment that has come into contact with **tetraethyltin**.

Storage Procedures

- Container: Store in a tightly closed, properly labeled container.[\[3\]](#)

- Location: Store in a cool, dry, well-ventilated area designated for poison storage, and keep it locked.
- Ignition Sources: Keep away from heat, sparks, open flames, and other sources of ignition.
[4]
- Incompatibilities: Store away from direct sunlight, oxidizing agents, and Tin IV chloride.[3]

Emergency Procedures

4.1. Spills

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[3][4]
- Ventilate: Ensure the area is well-ventilated.
- Containment: Absorb the spill with an inert material such as vermiculite, dry sand, or earth.[4]
Do not use combustible materials.
- Cleanup: Using non-sparking tools, collect the absorbed material into a sealed container for hazardous waste disposal.[3][4]
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.

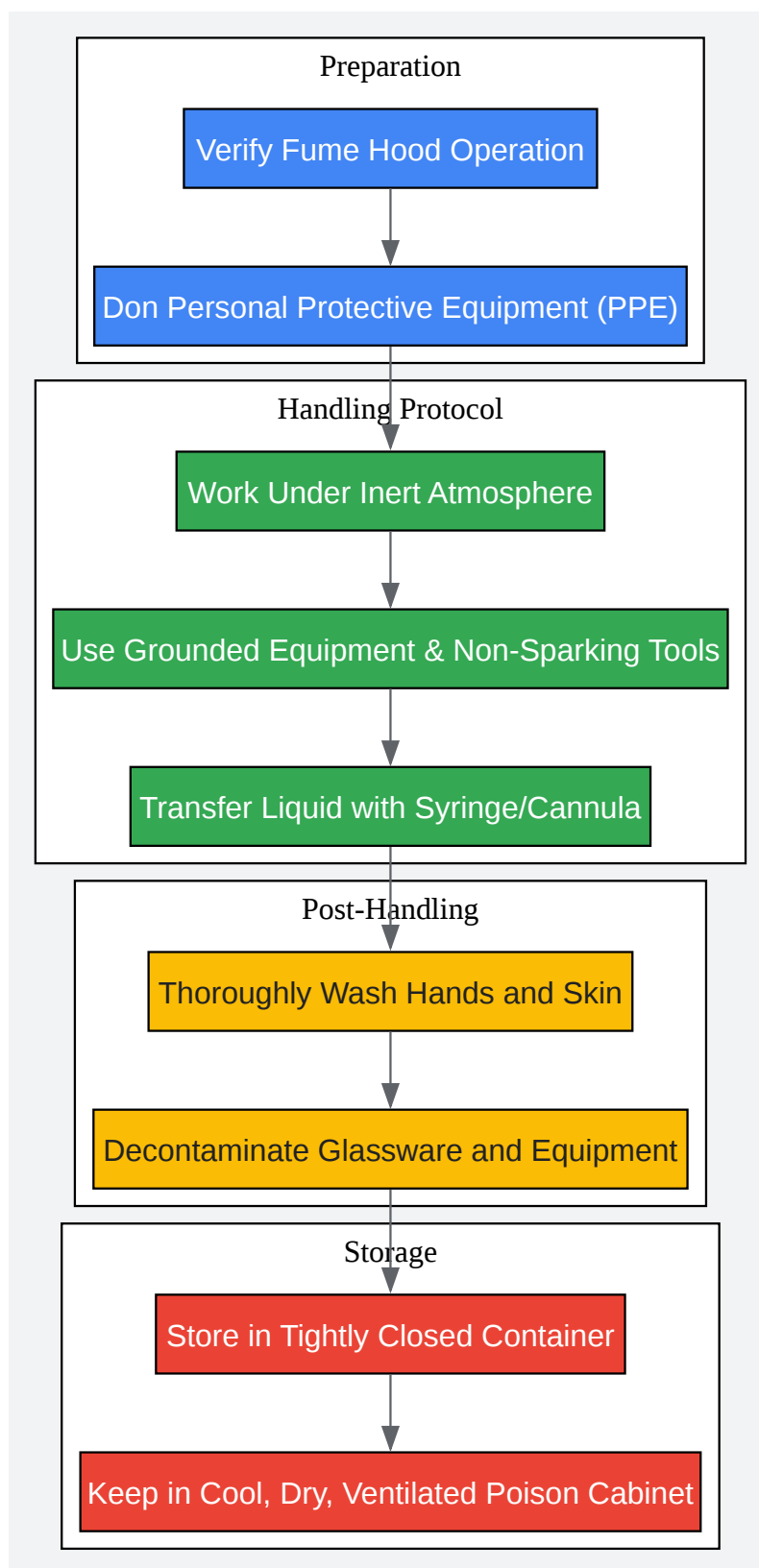
4.2. Fire

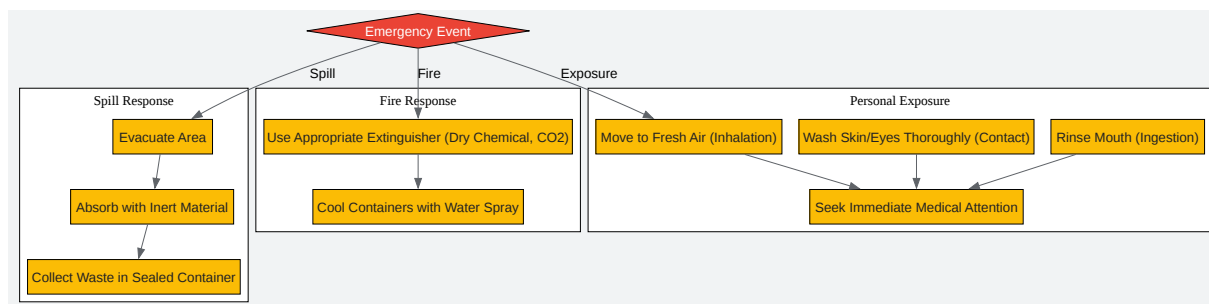
- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam to extinguish the fire.[1][4]
- Firefighter Protection: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[3][8]
- Container Cooling: Use water spray to cool fire-exposed containers to prevent them from exploding.[4]

4.3. First Aid

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[8\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)[\[3\]](#)[\[8\]](#)
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[3\]](#)[\[8\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[\[1\]](#)[\[3\]](#)

Visual Protocols





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